Proper Disposal Procedures: 25I-NBOMe-d3 (hydrochloride)[1]

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Compound of Interest

Compound Name:	*25I-NBOMe-d3 (hydrochloride)*
Cat. No.:	*B1163918*

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Part 1: Core Directive & Critical Safety Profile

The "Dual-Hazard" Reality

Disposing of 25I-NBOMe-d3 requires navigating two distinct regulatory frameworks simultaneously: DEA Controlled Substance Regulations (Security/Diversion) and EPA/RCRA Hazardous Waste Regulations (Toxicity/Environment).[1]

Critical Warning: 25I-NBOMe is a potent 5-HT2A agonist.[1][2] The deuterated analog (-d3) retains the full pharmacological potency and toxicity of the parent compound. Active doses are in the microgram range.[1][2] Inhalation or mucosal absorption of dust during disposal preparation can be fatal.[1][2]

Immediate Safety Protocols

Before initiating any disposal workflow, establish the following "Red Zone" conditions:

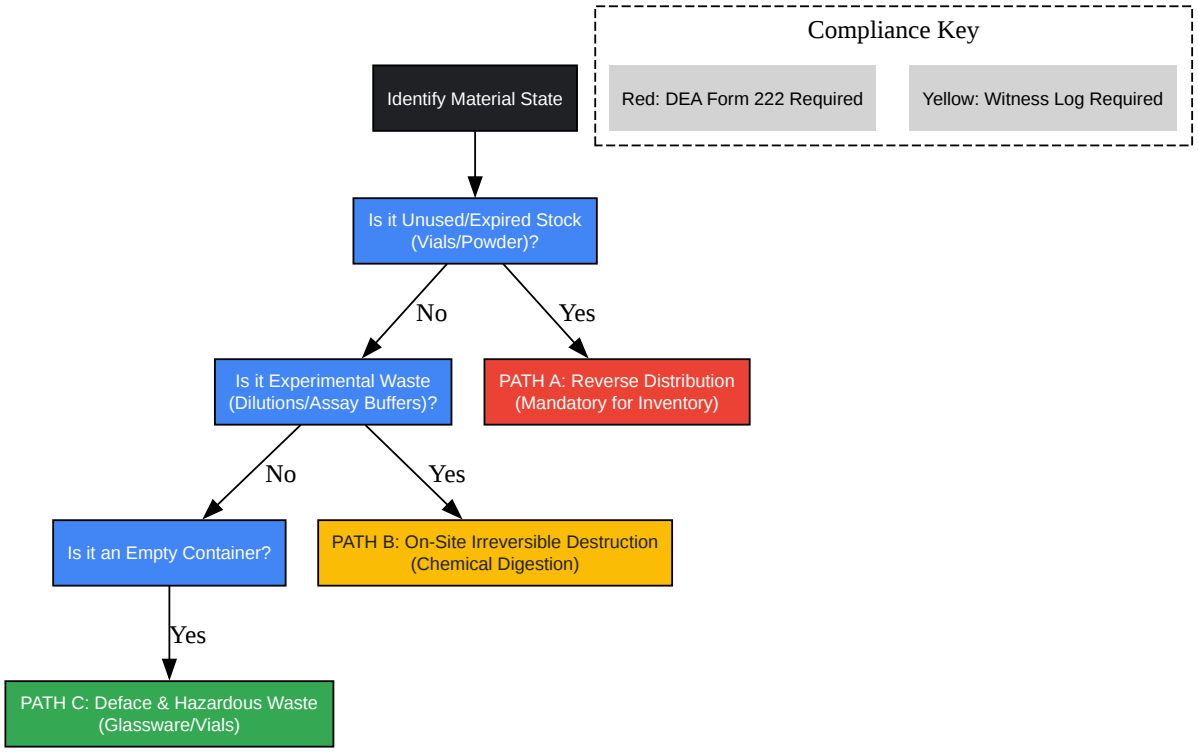
- Engineering Controls: All handling of open vials must occur inside a certified Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.

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- PPE: Double nitrile gloves (0.11 mm min), Tyvek lab coat/sleeves, and N95/P100 respiratory protection if handling powder outside a hood (not recommended).
- Witness Requirement: All Schedule I disposal activities require two authorized personnel to be present and sign legal documentation.[1][2][3][4][5]

Part 2: Pre-Disposal Decision Matrix

You cannot simply "throw away" this substance.[1][2] The disposal pathway is strictly dictated by the state of the material. Use the following logic flow to determine your procedure.



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Figure 1:Compliance Decision Matrix for 25I-NBOMe-d3. Note that "Stock" disposal strictly requires Reverse Distribution to maintain Chain of Custody.

Part 3: Detailed Disposal Protocols

PATH A: Reverse Distribution (Stock Inventory)

Applicability: Unused vials, expired stock, or bulk powder. Regulatory Constraint: As a Schedule I substance, you cannot destroy inventory yourself without specific DEA authorization (which is rarely granted to researchers).[1] You must transfer custody to a registered Reverse Distributor.[1][2][5][6][7]

Step-by-Step Workflow:

- Inventory Audit: Verify the exact mass/volume remaining.[1][2] This must match your Biennial Inventory and Usage Logs.[1][2]
- Vendor Selection: Contact a DEA-registered Reverse Distributor (e.g., Rx Reverse Distributors, Clean Harbors).
- DEA Form 222 Execution:
  - The Reverse Distributor (Receiver) will issue a DEA Form 222 (or digital e222) to you (Supplier).[1]
  - Crucial: You are acting as the "Supplier" in this transaction.[2]
- Packaging:
  - Place the primary container into a secondary leak-proof bag.[1][2]
  - Pack into the shipping container provided by the distributor.[1][2]
- Documentation:
  - Retain Copy 3 of the DEA Form 222 (or the electronic receipt).[1]
  - The Reverse Distributor will eventually file DEA Form 41 (Registrant Record of Controlled Substances Destroyed) once they destroy it.[1] You do not file Form 41 for this; you file the

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transfer record.[2]

PATH B: On-Site Wastage (Experimental Waste)

Applicability: Residual dilutions in pipettes, assay plates, or "non-recoverable" amounts generated during an experiment. Mechanism: The goal is to render the substance "Non-Retrievable" immediately.[1]

The "Chemical Digestion" Protocol: Do not use "Kitty Litter" (insufficient for Schedule I).[1][2] Use a chemical digestion sequestering agent (e.g., RxDestroyer™ or a generic activated carbon/chemical slurry).[2][8]

- Preparation: Have a dedicated "Controlled Substance Wastage" container (sequestering jar) in the hood.
- Wastage Event:
  - Two authorized persons must be present.[1][2][3][4][7]
  - Dispense the liquid waste directly into the sequestering jar.[1][2]
  - Verification: Shake the jar to ensure binding.[1][2]
- Logging:
  - Record the wastage on the specific Usage Log for that vial.[1][2]
  - Required Fields: Date, Amount Wasted, Reason (e.g., "Experimental Residual"), Signature of Researcher, Signature of Witness.
- Final Disposal: Once the sequestering jar is full, seal it. It is now classified as RCRA Hazardous Waste (likely D001/F-listed depending on solvents).[1][2] Label as "Hazardous Waste - Deactivated 25I-NBOMe" and ship via your standard hazardous waste hauler.

PATH C: Empty Containers

Applicability: Vials where the substance has been fully utilized.[1][2]

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- Triple Rinse: Rinse the vial three times with an appropriate solvent (Methanol or Acetonitrile).[1][2]
  - Note: The rinsate must be treated as Path B (Experimental Waste) and sequestered.[1][2]
- Defacing: Remove or completely obscure the label.[1][2]
- Disposal: Discard the glass vial in the "Glass/Sharps" hazardous waste bin. Do not place in regular trash.

Part 4: Emergency Procedures (Spills)

If a spill occurs, you must document it as a "Loss" unless it can be cleaned and witnessed as wastage.[2]

Scenario	Immediate Action	Documentation
Powder Spill (<1mg)	Cover with wet paper towel (methanol) to prevent dust.[1] Wipe up.[1][2] Place all materials in Sequestering Jar.	Record on Usage Log as "Spill/Wastage" with Witness.
Liquid Spill	Absorb with pads.[1][2] Place pads in Hazardous Waste.	Record on Usage Log.
Significant Loss	Isolate area. Contact EHS.	DEA Form 106 (Report of Theft or Loss) must be filed if the loss is significant or unexplained.[1]

Part 5: References & Authority[1]

- Drug Enforcement Administration (DEA).Disposal of Controlled Substances; Final Rule.[1][2][4][9] 21 CFR Parts 1300, 1301, 1304, et al. (2014). Link
- Cayman Chemical.Safety Data Sheet: **25I-NBOMe-d3 (hydrochloride)**.[1][2][10] (2024).[1][2][4][10][11] Link

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- US Government Publishing Office.21 CFR § 1317.90 - Methods of destruction.[1][2]Link[1]
- Environmental Protection Agency (EPA).Management Standards for Hazardous Waste Pharmaceuticals.[1][2] 40 CFR Part 266 Subpart P. Link

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